

Application Notes and Protocols: Handling and Storage of Methyl Linolelaidate Standard

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Compound of Interest

Compound Name: Methyl linolelaidate

Cat. No.: B149864

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling and storage of **methyl linolelaidate** standard to ensure its stability and integrity for research and development applications.

Product Information and Properties

Methyl linolelaidate is the methyl ester of linolelaidic acid, a trans isomer of linoleic acid. It is a colorless to pale yellow liquid with a characteristic fatty odor.^[1] Understanding its physical and chemical properties is crucial for its appropriate handling and storage.

Property	Value
CAS Number	2566-97-4
Molecular Formula	C ₁₉ H ₃₄ O ₂
Molecular Weight	294.47 g/mol
Appearance	Colorless to pale yellow liquid[1][2]
Solubility	Soluble in organic solvents (e.g., ethanol, ether, acetone); limited solubility in water.[1][2]
Storage Temperature	Recommended at -20°C for long-term storage. [2]
Stability	Sensitive to light and air; susceptible to oxidation and isomerization.[1]

Safety and Handling Precautions

While not classified as a hazardous substance, good laboratory practices should always be followed.[3][4]

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses, a lab coat, and chemical-resistant gloves.
- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of any vapors.[3][5]
- Spills: In case of a spill, absorb with an inert material and dispose of it according to local regulations. Avoid discharge into the environment as it can be harmful to aquatic organisms.
[2]
- Fire Safety: Keep away from heat, sparks, and open flames as it is combustible.[3] Use carbon dioxide, dry chemical powder, or foam extinguishers.[3]

Storage Conditions

Proper storage is critical to maintain the purity and stability of the **methyl linolelaidate** standard.

- **Temperature:** For long-term storage, it is recommended to keep the standard at -20°C.[2] For short-term use, refrigeration at 4°C is acceptable.
- **Container:** Store in the original, tightly sealed container to prevent contamination and degradation.[3][6] Glass ampoules or vials with tight-fitting caps are ideal.
- **Inert Atmosphere:** To prevent oxidation, it is best to store the standard under an inert gas such as nitrogen or argon, especially after the container has been opened.[6]
- **Light Exposure:** Protect from light by using amber-colored vials or by storing the container in a dark place.[1]

Experimental Protocols

4.1. Preparation of Stock Solutions

- **Equilibration:** Allow the **methyl linolelaidate** standard vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Solvent Selection:** Choose an appropriate organic solvent in which **methyl linolelaidate** is readily soluble, such as ethanol, hexane, or isooctane. The choice of solvent will depend on the subsequent analytical method (e.g., GC, HPLC).
- **Weighing:** Accurately weigh the required amount of the standard using an analytical balance.
- **Dissolution:** Dissolve the weighed standard in the chosen solvent in a volumetric flask to achieve the desired concentration.
- **Homogenization:** Ensure the solution is thoroughly mixed by vortexing or sonication.

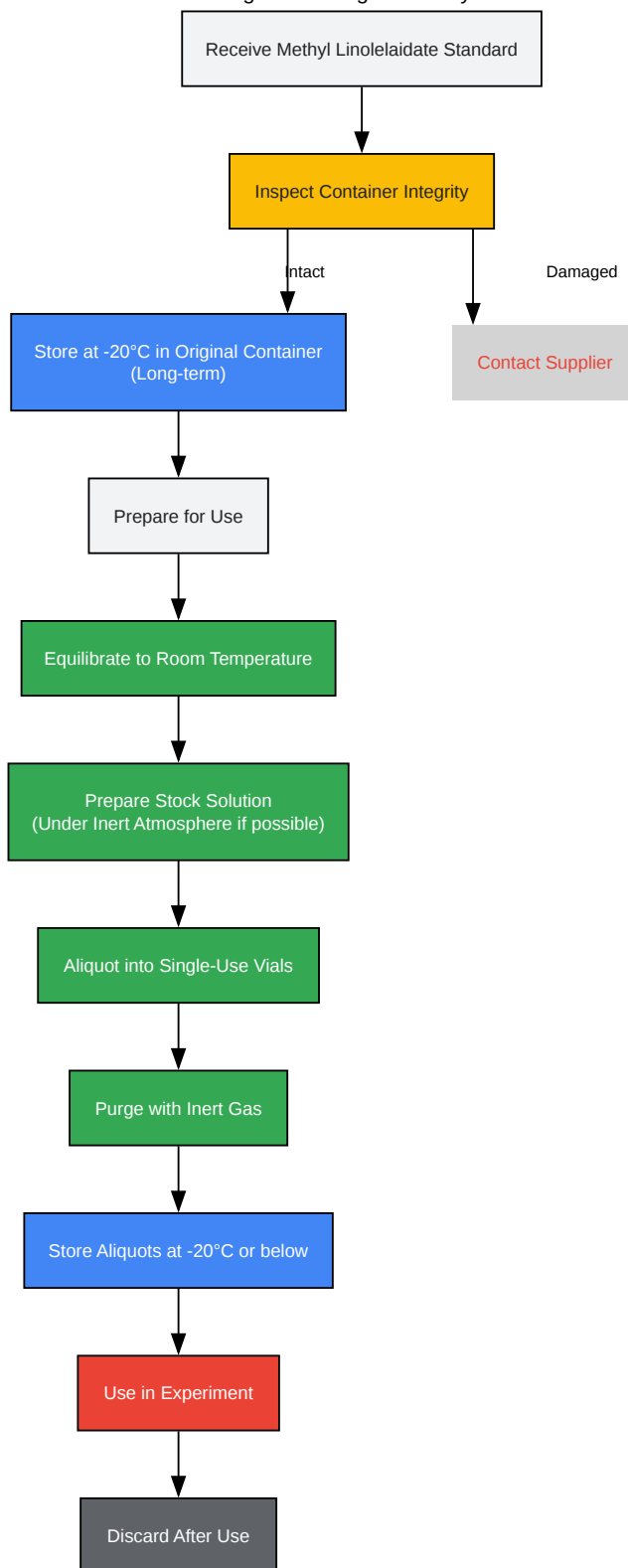
4.2. Aliquoting and Storage of Stock Solutions

- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in amber glass vials with Teflon-lined caps.

- Inert Gas Purge: Before sealing, purge the headspace of each vial with an inert gas (nitrogen or argon) to displace oxygen.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, preparation date, and storage conditions.
- Storage: Store the aliquots at -20°C or lower for long-term stability.

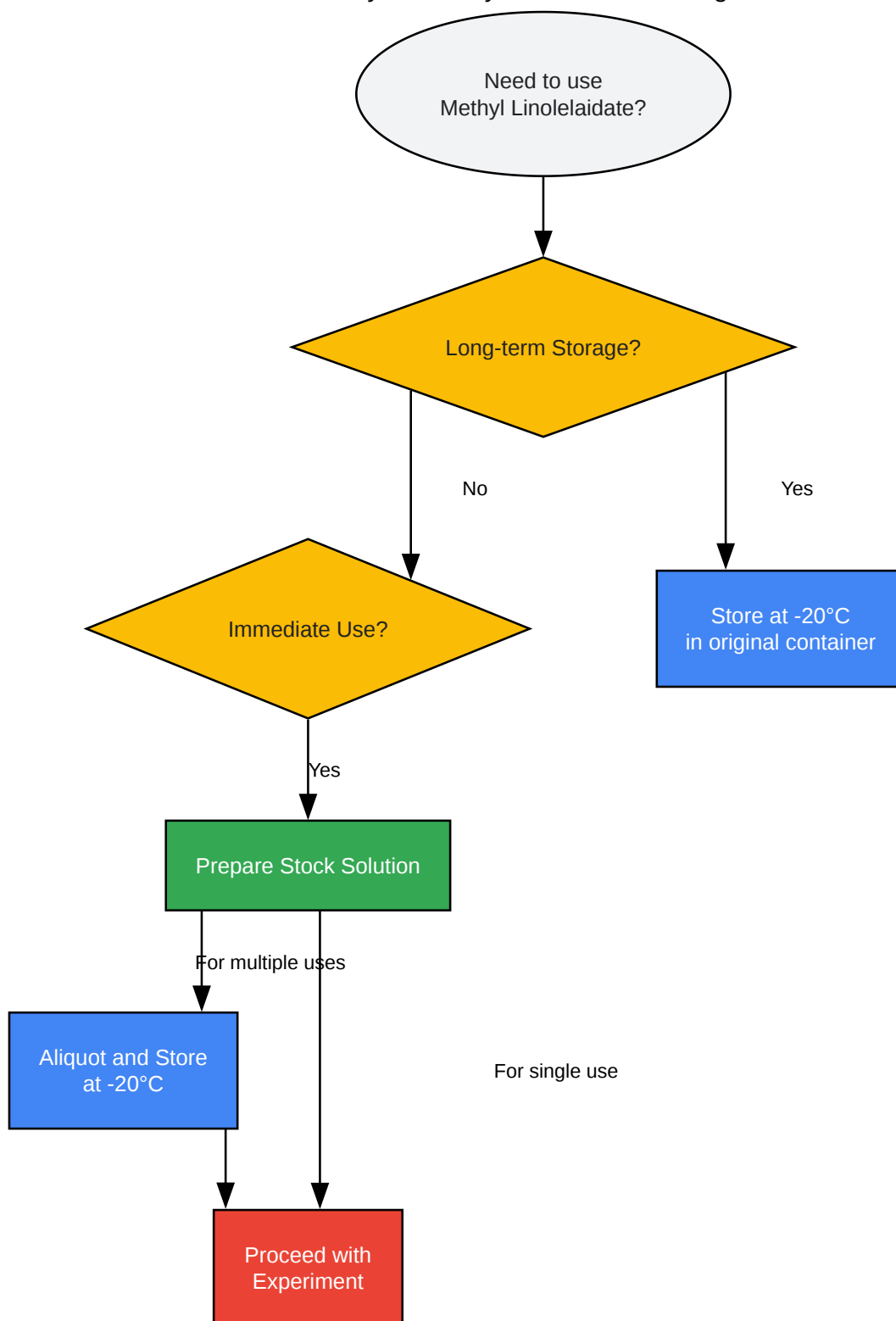
Diagrams

Workflow for Handling and Storage of Methyl Linolelaidate

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Caption: Workflow for handling and storing **methyl linolelaidate** standard.

Decision Pathway for Methyl Linolelaidate Usage

[Click to download full resolution via product page](#)Caption: Decision pathway for using and storing **methyl linolelaidate**.

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- To cite this document: BenchChem. [Application Notes and Protocols: Handling and Storage of Methyl Linolelaidate Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149864#handling-and-storage-conditions-for-methyl-linolelaidate-standard]

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